

Best practices for long-term storage of BMS 777607 powder

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Compound of Interest

Compound Name: BMS 777607

Cat. No.: B3026968

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Technical Support Center: BMS-777607

This guide provides best practices for the long-term storage and handling of BMS-777607 powder to ensure its stability and efficacy in research applications.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for BMS-777607 powder?

For long-term storage, BMS-777607 powder should be stored at -20°C.^{[1][2][3]} Under these conditions, the compound is stable for at least three to four years.^{[1][3]} It is also recommended to store the powder in a dry and dark environment to minimize potential degradation from humidity and light.

Q2: Can I store BMS-777607 powder at room temperature or in a refrigerator?

For short-term storage, such as a few days to weeks, refrigeration at 4°C is acceptable.^[4] The compound is typically shipped at ambient room temperature, which indicates it is stable for short durations without refrigeration.^{[2][3]} However, for storage longer than a few weeks, -20°C is required to ensure stability.

Q3: How should I prepare stock solutions of BMS-777607?

BMS-777607 is soluble in dimethyl sulfoxide (DMSO).^{[1][2][3]} To prepare a stock solution, it is recommended to use fresh, anhydrous DMSO as the compound's solubility can be reduced in

DMSO that has absorbed moisture.[2] The powder is not soluble in water or ethanol.

Q4: What are the recommended storage conditions for BMS-777607 stock solutions?

Once prepared, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots should be stored at -80°C, where they can be stable for up to a year or more.[1] For shorter-term storage, aliquots can be kept at -20°C for up to one month.
[1]

Q5: What are the primary cellular targets of BMS-777607?

BMS-777607 is a potent inhibitor of the c-Met kinase family. It also shows high selectivity for other receptor tyrosine kinases, including Axl, Ron, and Tyro3.[1][4][5]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Powder appears clumped or discolored	Exposure to moisture or light.	While the compound may still be usable, it is recommended to perform a quality control check (see Experimental Protocols) before use. Ensure the vial is tightly sealed and stored in a dark, dry place.
Difficulty dissolving the powder in DMSO	The DMSO may have absorbed moisture, reducing its solvating capacity.	Use a fresh, unopened bottle of anhydrous DMSO. Gentle warming or sonication can also aid in dissolution. [2]
Inconsistent or unexpected experimental results	Degradation of the compound due to improper storage or handling.	Prepare a fresh stock solution from powder stored under recommended conditions. Verify the concentration and purity of the stock solution.
Precipitation observed in stock solution upon thawing	The concentration of the stock solution may be too high, or the solvent has partially evaporated.	Gently warm the solution and vortex to redissolve the precipitate. If the issue persists, consider preparing a new, less concentrated stock solution.

Data Summary

Storage and Stability Data

Form	Storage Condition	Duration	Stability
Powder	-20°C	Long-term (months to years)	Stable for ≥ 3 years[1]
Powder	4°C	Short-term (days to weeks)	Stable
Powder	Room Temperature	Very short-term (shipping)	Stable for a few weeks[4]
Stock Solution in DMSO	-80°C	Long-term	Stable for up to 1 year[1]
Stock Solution in DMSO	-20°C	Short-term	Stable for up to 1 month[1]

Solubility Data

Solvent	Solubility	Notes
DMSO	5 - 100 mg/mL[2][3]	Use of fresh, anhydrous DMSO is recommended.[2]
DMF	20 mg/mL[3]	
Water	Insoluble	
Ethanol	Not Soluble	

Experimental Protocols

Protocol 1: Quality Control of BMS-777607 Powder using HPLC

This protocol provides a general method to assess the purity of BMS-777607 powder.

1. Materials:

- BMS-777607 powder
- HPLC-grade acetonitrile

- HPLC-grade water
- Formic acid
- HPLC system with a C18 column and UV detector

2. Standard Preparation:

- Prepare a 1 mg/mL stock solution of BMS-777607 in DMSO.
- Dilute the stock solution with the mobile phase to a final concentration of 10 µg/mL.

3. HPLC Conditions (Adapted from methods for similar kinase inhibitors):

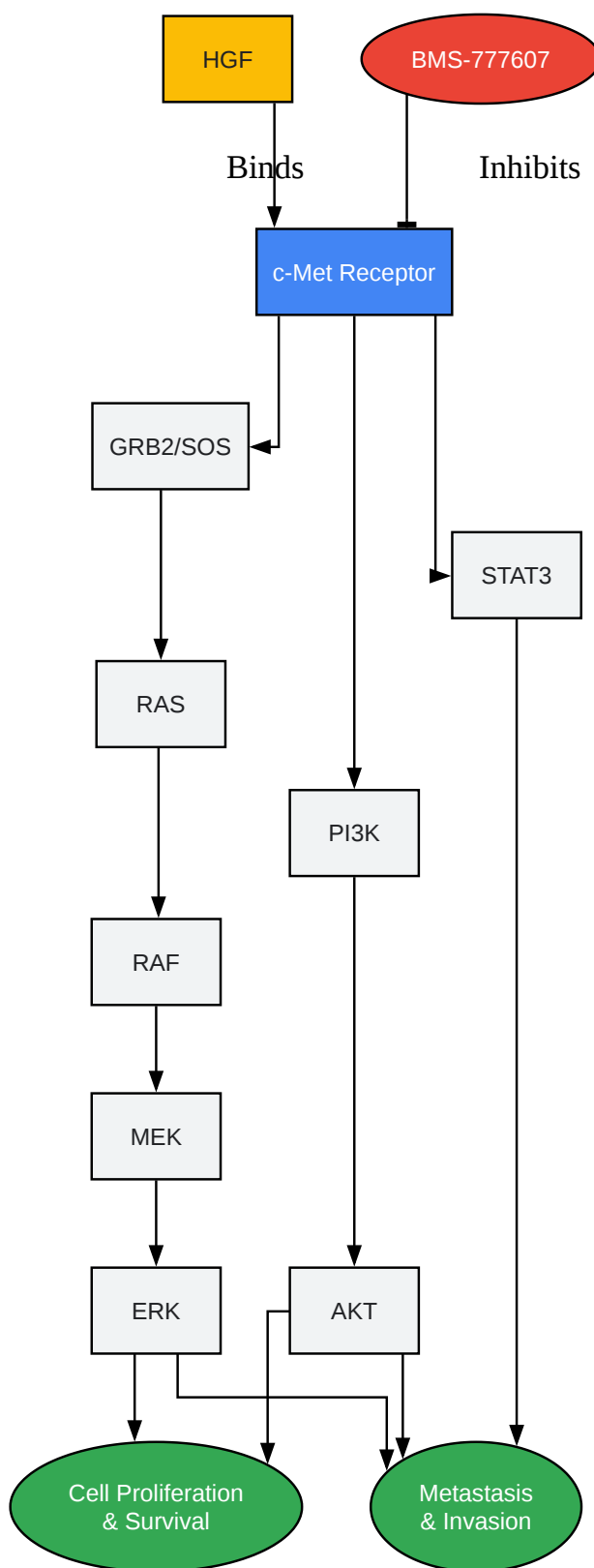
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient: Start with 95% A and 5% B, ramp to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 289 nm[3]
- Injection Volume: 10 µL

4. Analysis:

- Inject the standard solution and analyze the chromatogram.
- A single major peak should be observed. The presence of multiple peaks may indicate degradation or impurities. The peak purity can be assessed using a photodiode array (PDA) detector.

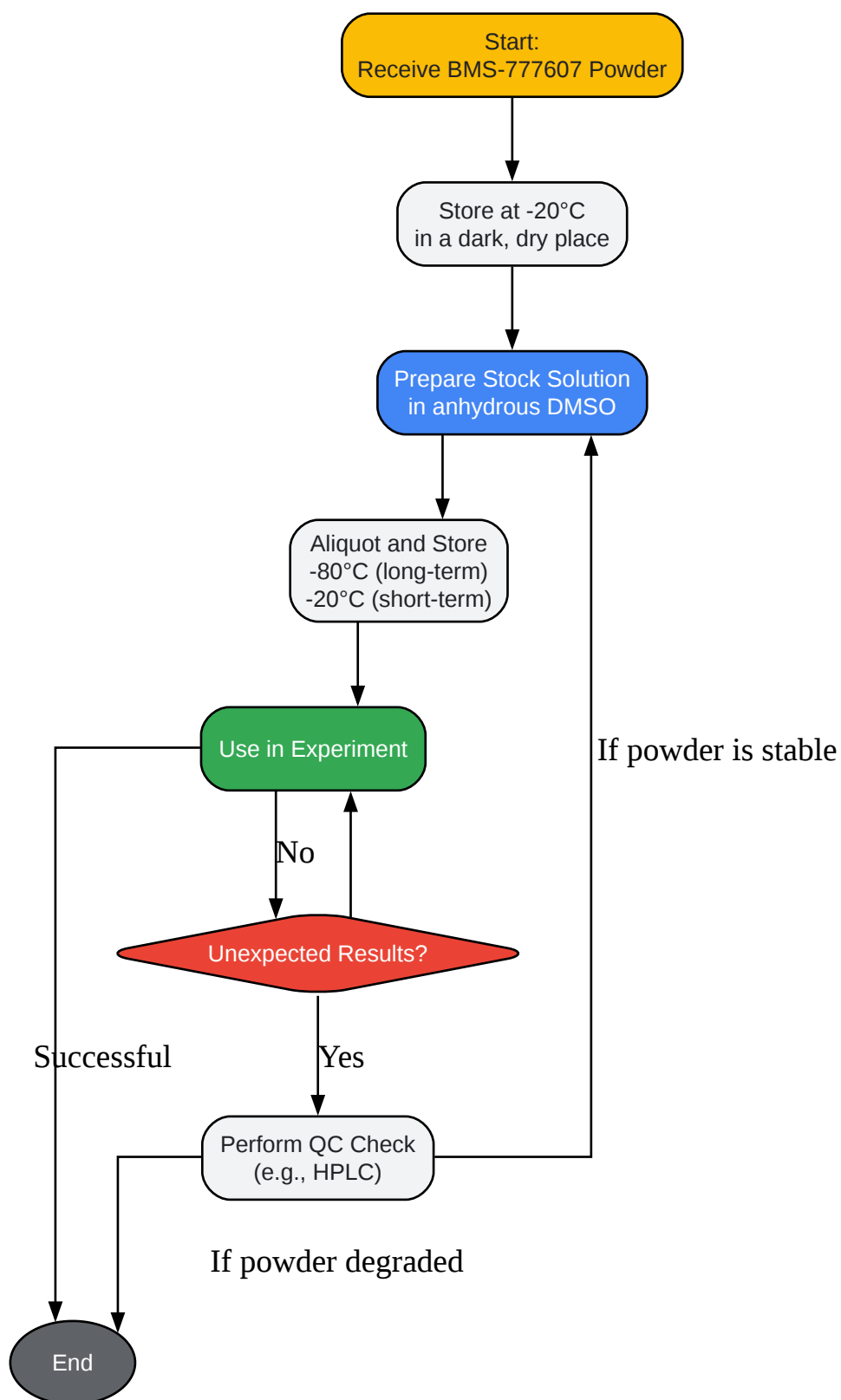
Visualizations

Signaling Pathways and Workflows



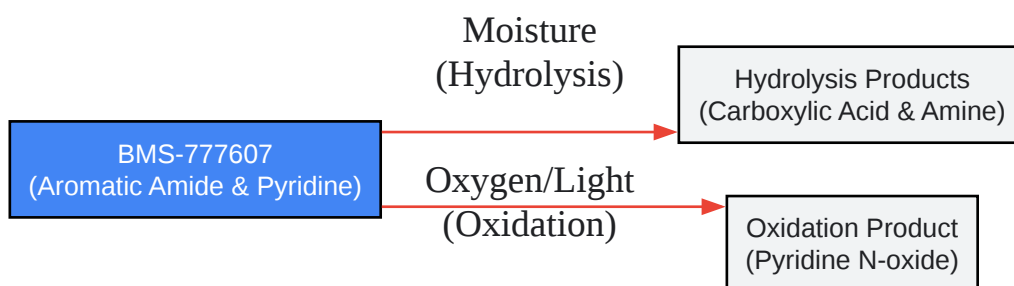
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Caption: c-Met signaling pathway and the inhibitory action of BMS-777607.



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Caption: Recommended experimental workflow for handling BMS-777607.



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Caption: Potential degradation pathways of BMS-777607.

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